

Proper Disposal of SKL2001: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SKL2001
Cat. No.: B15545171

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **SKL2001**, a Wnt/ β -catenin pathway agonist. The following procedures are based on available safety data and general laboratory best practices.

Immediate Safety and Handling

Before handling **SKL2001**, it is crucial to consult the manufacturer's Safety Data Sheet (SDS). Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

According to the Safety Data Sheet from G-Biosciences, **SKL2001** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[1] However, it is prudent to handle it with the care afforded to all laboratory chemicals. Dust from the product may cause respiratory or eye irritation upon excessive exposure.[1]

SKL2001 Chemical and Safety Data

The following table summarizes key quantitative data for **SKL2001**.

Property	Value	Reference
CAS Number	909089-13-0	[2][3][4]
Molecular Formula	C ₁₄ H ₁₄ N ₄ O ₃	[3]
Molecular Weight	286.29 g/mol	[3][4]
Purity	≥99%	[3][4]
GHS Classification	Not classified	[1]

Step-by-Step Disposal Protocol

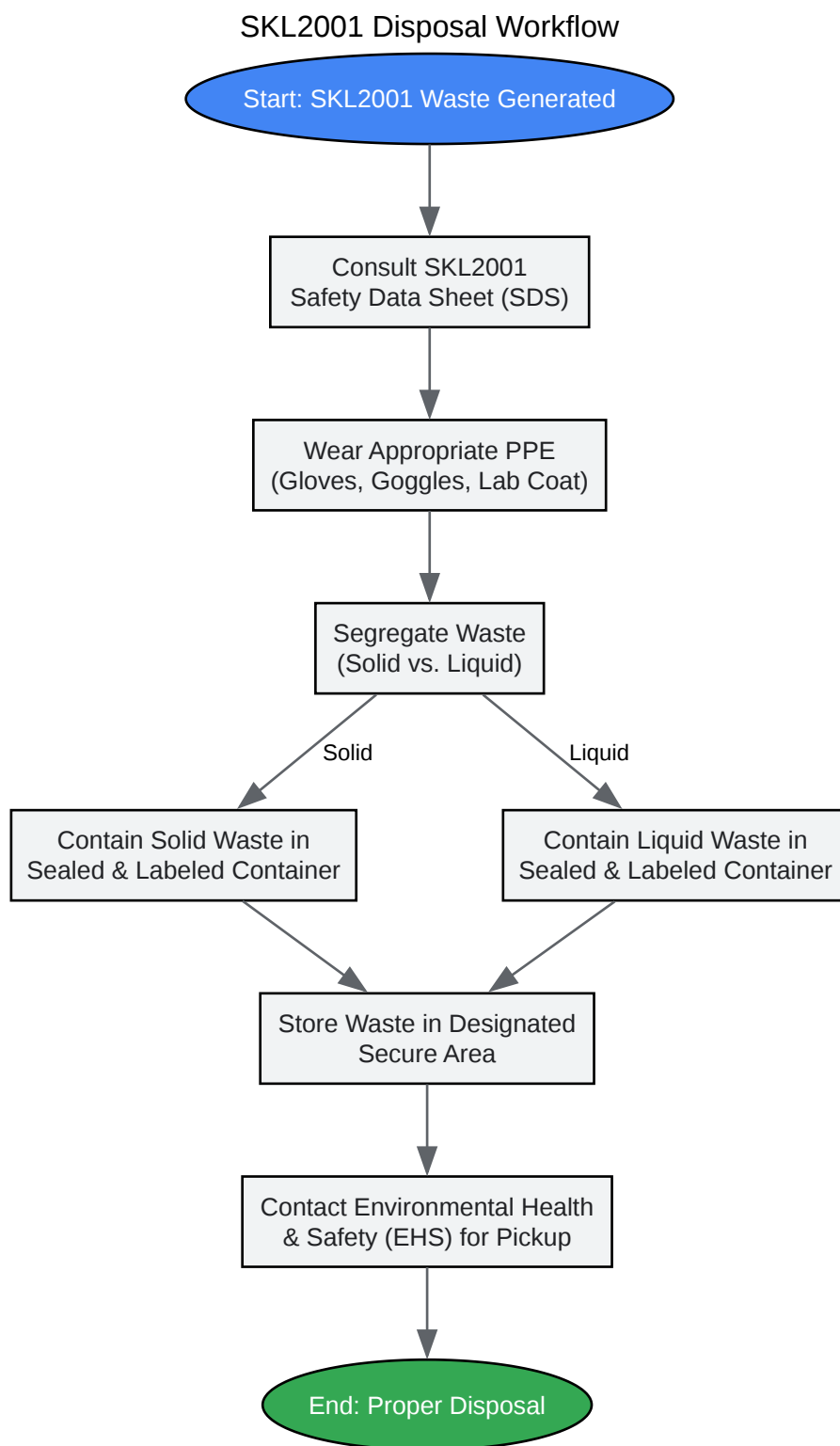
The disposal of **SKL2001** should always be in accordance with federal, state, and local environmental control regulations. The following is a general procedural outline:

- Consult the Safety Data Sheet (SDS): The SDS is the primary document for specific disposal instructions.[1]
- Segregate Waste: Do not mix **SKL2001** waste with other chemical waste streams unless explicitly permitted by your institution's waste management guidelines.
- Containment:
 - Solid Waste: Collect unused **SKL2001** powder and any contaminated disposable labware (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled waste container.
 - Liquid Waste: For solutions of **SKL2001** (e.g., dissolved in DMSO), collect in a separate, sealed, and labeled container. Do not pour down the drain.
- Labeling: The waste container must be clearly labeled as "**SKL2001** Waste" and include any hazard symbols if required by your institution, although none are mandated by its GHS classification.[1]

- **Storage:** Store the sealed waste container in a designated and secure area away from incompatible materials.
- **Arrange for Pickup:** Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **SKL2001**.



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Caption: Logical workflow for the proper disposal of **SKL2001**.

By adhering to these procedures and consulting the official Safety Data Sheet, laboratory professionals can ensure the safe and compliant disposal of **SKL2001**, fostering a secure research environment.

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